

3-Chloro-4-(difluoromethoxy)aniline safety and handling

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Compound of Interest

Compound Name: 3-Chloro-4-(difluoromethoxy)aniline

Cat. No.: B1299345

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An In-Depth Technical Guide to the Safe Handling of **3-Chloro-4-(difluoromethoxy)aniline**

Disclaimer

This document is intended as an in-depth technical guide for researchers, scientists, and drug development professionals. The information herein is synthesized from publicly available safety data for this compound and structurally related analogues. It is not a substitute for a formal, site-specific risk assessment, which must be conducted by qualified personnel before any handling or use. Users must consult original Safety Data Sheets (SDS) and adhere to all institutional and regulatory safety protocols.

Executive Summary and Chemical Profile

3-Chloro-4-(difluoromethoxy)aniline is a halogenated and ether-substituted aniline derivative. Its structural motifs—a chlorinated aromatic ring and an aniline functional group—are common in pharmaceutical and agrochemical intermediates.^[1] The presence of the difluoromethoxy group significantly modulates the electronic and lipophilic properties of the molecule compared to simpler analogues. While comprehensive, peer-reviewed toxicological data for this specific molecule is limited, analysis of its structure and data from closely related compounds allows for the construction of a robust safety and handling protocol. This guide is predicated on the principle of treating compounds with limited data with a high degree of caution, assuming significant potential for toxicity and irritation.

1.1. Key Chemical and Physical Properties

Quantitative experimental data for this compound is not widely published. The following table includes known identifiers and notes where data is unavailable, necessitating careful experimental determination by the end-user.

Property	Value	Source
Chemical Name	3-Chloro-4-(difluoromethoxy)aniline	-
Systematic Name	Benzenamine, 3-chloro-4-(difluoromethoxy)-	[2]
CAS Number	175277-67-5	[3][4]
Molecular Formula	C ₇ H ₆ ClF ₂ NO	[5]
Molecular Weight	193.58 g/mol	[5]
Physical State	Solid (presumed)	-
Melting Point	Data not available	-
Boiling Point	Data not available	-
Solubility	Presumed to have low water solubility	[6]

1.2. Primary Applications in Research and Development

Substituted anilines of this type are critical building blocks in medicinal chemistry and process development. They are often used as starting materials for the synthesis of more complex molecules, including active pharmaceutical ingredients (APIs) and agricultural chemicals like pesticides.[1] Their utility stems from the reactivity of the amine group, which allows for a wide range of chemical transformations.

Hazard Identification and Risk Assessment

A formal GHS classification for **3-Chloro-4-(difluoromethoxy)aniline** is not universally established. However, based on the known hazards of structurally similar compounds, such as

3-chloro-4-fluoroaniline and other substituted anilines, a conservative hazard assessment is mandatory.^{[7][8][9]}

2.1. Anticipated GHS Classification and Pictograms

The following classification should be assumed in the absence of definitive data. This is derived from analogues which are consistently classified as acutely toxic, skin/eye irritants, and potential organ toxicants.^{[5][9][10]}

Caption: Assumed GHS Pictograms and Hazard Statements.

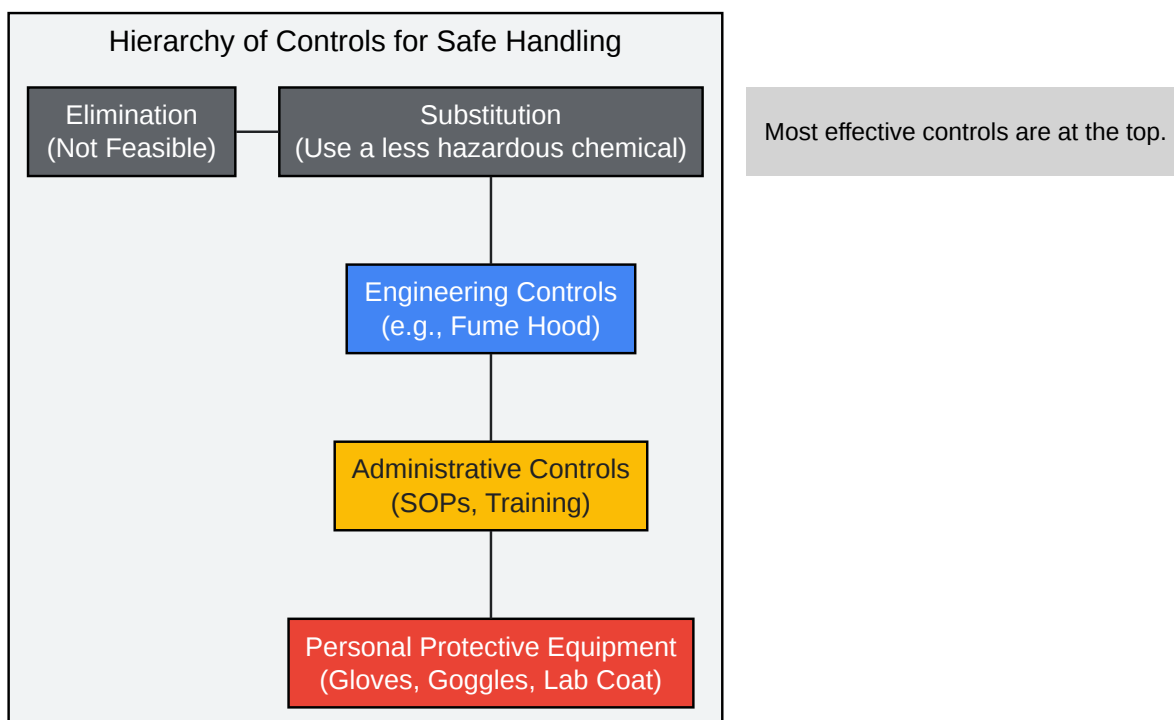
2.2. Toxicological Profile: A Mechanistic Perspective

The toxicity of aniline derivatives often involves metabolic activation in the liver, leading to reactive intermediates that can cause cellular damage.

- **Acute Toxicity:** This compound is anticipated to be harmful or toxic via oral, dermal, and inhalation routes.^{[7][11]} Aniline compounds can be absorbed through the skin and may cause methemoglobinemia, a condition where the iron in hemoglobin is oxidized, reducing the blood's ability to carry oxygen.
- **Skin and Eye Irritation:** As with most anilines, direct contact is expected to cause moderate to severe skin and eye irritation.^{[8][9]}
- **Sensitization:** While not definitively known for this molecule, some aniline derivatives are skin sensitizers. Therefore, the potential for allergic contact dermatitis should be considered.
- **Chronic Exposure:** Prolonged or repeated exposure to substituted anilines may pose a risk of damage to organs, particularly the liver, kidneys, and blood-forming systems.^{[7][10]}

Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to exposure control is essential. The hierarchy of controls prioritizes engineering solutions over personal protective equipment.



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Caption: The Hierarchy of Controls prioritizes inherent safety.

3.1. Primary Engineering Controls: Fume Hoods and Ventilation

All handling of **3-Chloro-4-(difluoromethoxy)aniline**, including weighing, transfers, and solution preparation, must be performed inside a certified chemical fume hood.^[12] The fume hood provides the primary barrier, ensuring that any dust or vapors are captured and exhausted away from the operator's breathing zone.

3.2. Personal Protective Equipment (PPE): A Last Line of Defense

PPE is not a substitute for proper engineering controls but is essential to protect from direct contact.

- Hand Protection: Chemical-resistant gloves are mandatory. Given the lack of specific breakthrough data for this compound, double-gloving is recommended.^[13]

Glove Material	Recommendation	Rationale
Nitrile	Standard for incidental contact.	Good general chemical resistance.
Neoprene	Consider for extended handling.	Offers robust protection against a range of organic chemicals.
Butyl Rubber	Not typically necessary unless handling solutions with aggressive solvents.	Provides superior resistance to many polar organic solvents.

- **Eye and Face Protection:** ANSI Z87.1-compliant safety glasses with side shields are the minimum requirement.^[13] When there is a risk of splashes or handling larger quantities, a face shield should be worn in addition to safety glasses.
- **Respiratory Protection:** If there is a risk of aerosol generation or if engineering controls are insufficient, a NIOSH-approved respirator with organic vapor cartridges and P95 (or better) particulate filters is required.^[14]
- **Skin and Body Protection:** A flame-retardant lab coat, long pants, and closed-toe shoes are required. For large-scale operations, a chemically resistant apron or suit may be necessary.

Standard Operating Procedures (SOPs) for Safe Handling

Adherence to a well-defined SOP is critical for minimizing risk.

4.1. Pre-Experiment Checklist

- Verify the chemical fume hood has a current certification and is functioning correctly.
- Locate the nearest safety shower and eyewash station.
- Ensure the appropriate spill kit is readily accessible.
- Don all required PPE before entering the handling area.

- Confirm the designated hazardous waste container is properly labeled and available.

4.2. Step-by-Step Handling Protocol: Weighing and Transfer

- Preparation: Place a tared weigh boat or glass vial on an analytical balance inside the chemical fume hood.
- Transfer: Using a clean spatula, carefully transfer the desired amount of the solid compound from the stock bottle to the weigh boat. Perform this action slowly to minimize the generation of airborne dust.
- Closure: Immediately and securely close the stock bottle.
- Cleaning: Decontaminate the spatula and any affected surfaces within the fume hood using a suitable solvent (e.g., ethanol or isopropanol) and wipes. Dispose of wipes in the designated solid hazardous waste container.
- Transport: If the weighed compound needs to be moved, place it in a secondary container (e.g., a beaker or Ziploc bag) for transport within the lab.

Storage and Waste Management

5.1. Chemical Storage Guidelines

- Location: Store in a cool, dry, well-ventilated area designated for toxic or hazardous chemicals.[\[6\]](#)[\[12\]](#)
- Container: Keep the container tightly sealed to prevent exposure to moisture and air.[\[12\]](#)
- Incompatibilities: Store away from strong oxidizing agents, acids, acid chlorides, and acid anhydrides.[\[11\]](#) Contact with these materials could lead to vigorous or exothermic reactions.

5.2. Waste Management and Disposal Protocol

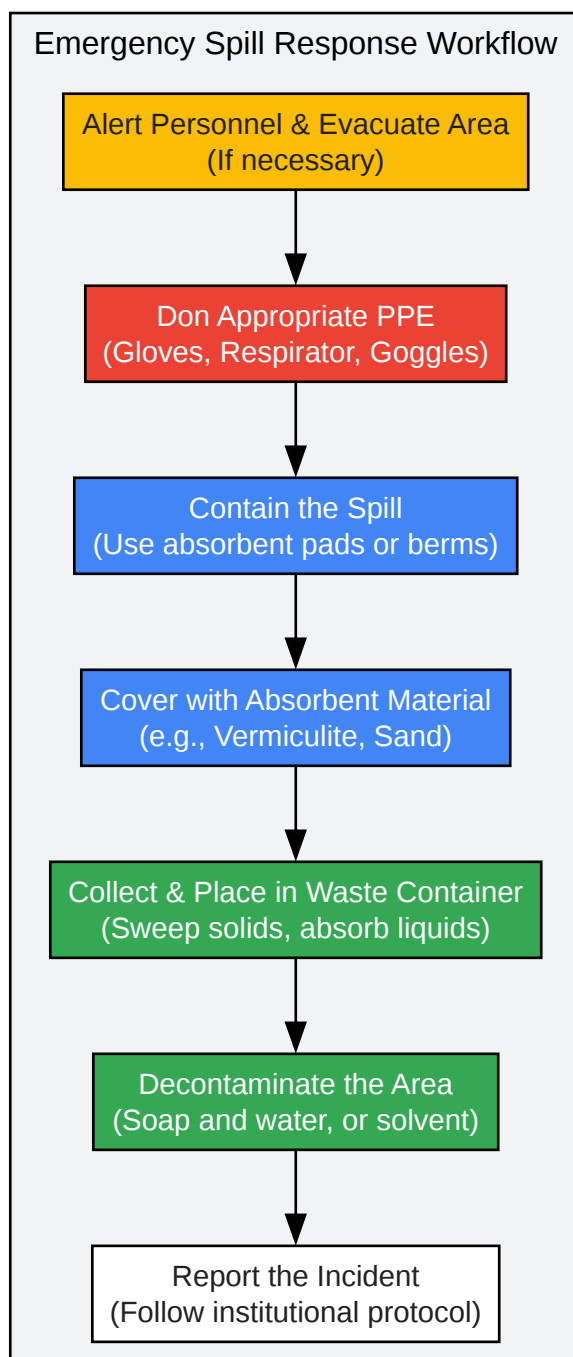
- Characterization: All waste containing **3-Chloro-4-(difluoromethoxy)aniline** must be treated as hazardous waste.
- Segregation:

- Solid Waste: Used gloves, weigh paper, contaminated wipes, and excess solid reagent should be collected in a clearly labeled, sealed container for solid hazardous waste.
- Liquid Waste: Solutions containing the compound should be collected in a separate, clearly labeled container for halogenated organic waste.
- Disposal: All waste must be disposed of through a licensed professional waste disposal service, typically via high-temperature incineration.^[9] Do not pour waste down the drain.^[7]

Emergency Procedures

Immediate and correct response to an emergency can significantly mitigate harm.

6.1. Spill Response Workflow



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Caption: A systematic workflow for managing chemical spills.

6.2. First Aid Measures

- Inhalation: Immediately move the affected person to fresh air.[15] If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[10]
- Skin Contact: Immediately remove all contaminated clothing.[12] Flush the skin with copious amounts of water and soap for at least 15 minutes.[10] Seek medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[8] Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[12] Rinse the mouth with water. If the person is conscious, give them a glass of water to drink.[15] Seek immediate medical attention.[10]

6.3. Fire-Fighting Measures

- Extinguishing Media: Use dry chemical powder, carbon dioxide (CO₂), alcohol-resistant foam, or a water spray.[7][9] Avoid using a direct water jet, which could scatter the material. [13]
- Hazards from Combustion: Combustion may produce toxic and corrosive fumes, including carbon oxides, nitrogen oxides (NO_x), hydrogen chloride gas, and hydrogen fluoride.[11][15]
- Protective Equipment: Firefighters must wear a self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with hazardous fumes and materials.[15]

Conclusion: Fostering a Culture of Safety

The safe handling of **3-Chloro-4-(difluoromethoxy)aniline** requires a comprehensive understanding of its potential hazards, derived from both its chemical structure and data on related compounds. The core principles of chemical safety—risk assessment, implementation of engineering controls, diligent use of PPE, and adherence to established protocols—are paramount. By treating this compound with the high degree of caution it warrants, researchers can effectively mitigate risks and ensure a safe laboratory environment.

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